

Ilaprazole Sodium: A Comprehensive Technical Guide to its Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ilaprazole sodium*

Cat. No.: *B1632448*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ilaprazole sodium is a potent, orally active proton pump inhibitor (PPI) used in the treatment of gastric acid-related disorders such as gastric and duodenal ulcers, and gastroesophageal reflux disease (GERD).^{[1][2][3]} It belongs to the class of benzimidazole compounds and exerts its therapeutic effect by irreversibly inhibiting the H⁺/K⁺-ATPase (proton pump) in gastric parietal cells.^{[1][3][4]} This guide provides an in-depth overview of the chemical properties, structure, and analytical methodologies for **Ilaprazole sodium**.

Chemical Structure and Properties

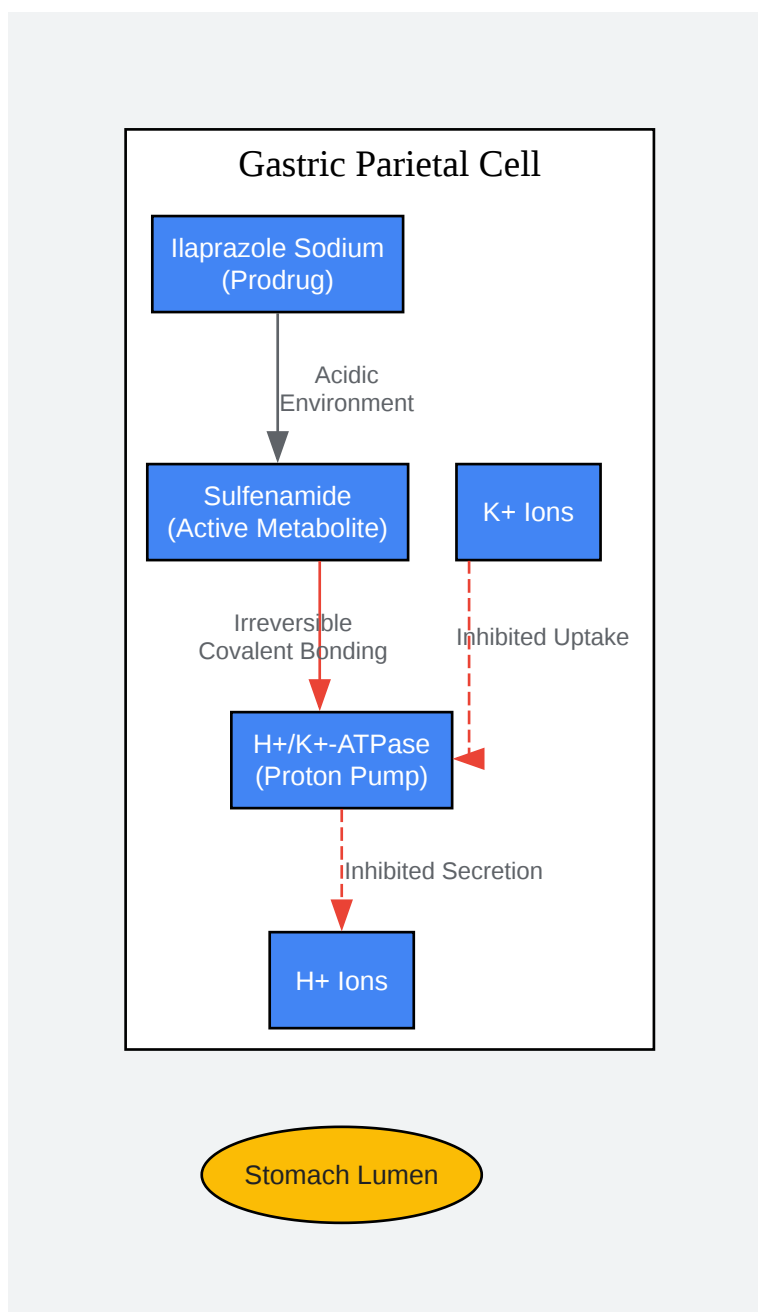
Ilaprazole sodium is the sodium salt of Ilaprazole.^[5] The chemical name is sodium;2-[(4-methoxy-3-methylpyridin-2-yl)methylsulfinyl]-5-pyrrol-1-ylbenzimidazol-3-ide.^{[6][7]} It is characterized as a white crystalline powder.^[1]

Table 1: Physicochemical Properties of **Ilaprazole Sodium**

Property	Value	Reference(s)
Molecular Formula	C19H17N4NaO2S	[4][6][7][8]
Molecular Weight	388.4 g/mol	[6][7][8]
Exact Mass	388.09699125 Da	[7][8]
CAS Number	172152-50-0	[4][7][9]
IUPAC Name	sodium 2-[(4-methoxy-3-methyl-2-pyridinyl)methylsulfinyl]-5-pyrrol-1-ylbenzimidazol-1-ide	[7][8]
Topological Polar Surface Area	77.2 Å ²	[6][7][8]
Hydrogen Bond Donor Count	0	[6]
Hydrogen Bond Acceptor Count	6	[6]
Rotatable Bond Count	5	[6]

Mechanism of Action

Ilaprazole is a prodrug that, after oral administration, is absorbed and selectively accumulates in the acidic environment of the parietal cells of the stomach.[2][3] In this acidic milieu, it is converted to its active sulfenamide form.[2][9][10] This active metabolite then forms a covalent disulfide bond with cysteine residues on the H⁺/K⁺-ATPase enzyme.[2][3] This binding is irreversible and effectively inactivates the proton pump, which is the final step in the pathway of gastric acid secretion.[1][2] By blocking this enzyme, **Ilaprazole sodium** significantly reduces the secretion of gastric acid into the stomach lumen.[1][2] This prolonged inhibition allows for the healing of acid-related damage to the gastrointestinal mucosa.[1][3]



[Click to download full resolution via product page](#)

Mechanism of action of Ilaprazole sodium.

Biological Activity

Ilaprazole sodium is a potent inhibitor of the H⁺/K⁺-ATPase. In vitro and in vivo studies have demonstrated its efficacy in inhibiting gastric acid secretion.

Table 2: Biological Activity of **Ilaprazole Sodium**

Assay	Species/System	Value	Reference(s)
IC50 (H ⁺ /K ⁺ -ATPase inhibition)	Rabbit parietal cell preparation	6 μ M	[4] [5] [11]
IC50 (14C-aminopyrine accumulation)	Histamine stimulated parietal cells	9 nM	[9] [11]
ED50 (Intraduodenal administration)	Fistular rats	0.43 mg/kg	[9] [11]
ED50 (Intravenous injection)	Anesthetized rats	1.2 mg/kg	[11]
ED50 (Pentagastrin-stimulated secretion)	Anesthetized rats (i.d.)	2.1 mg/kg	[9] [11]

Experimental Protocols

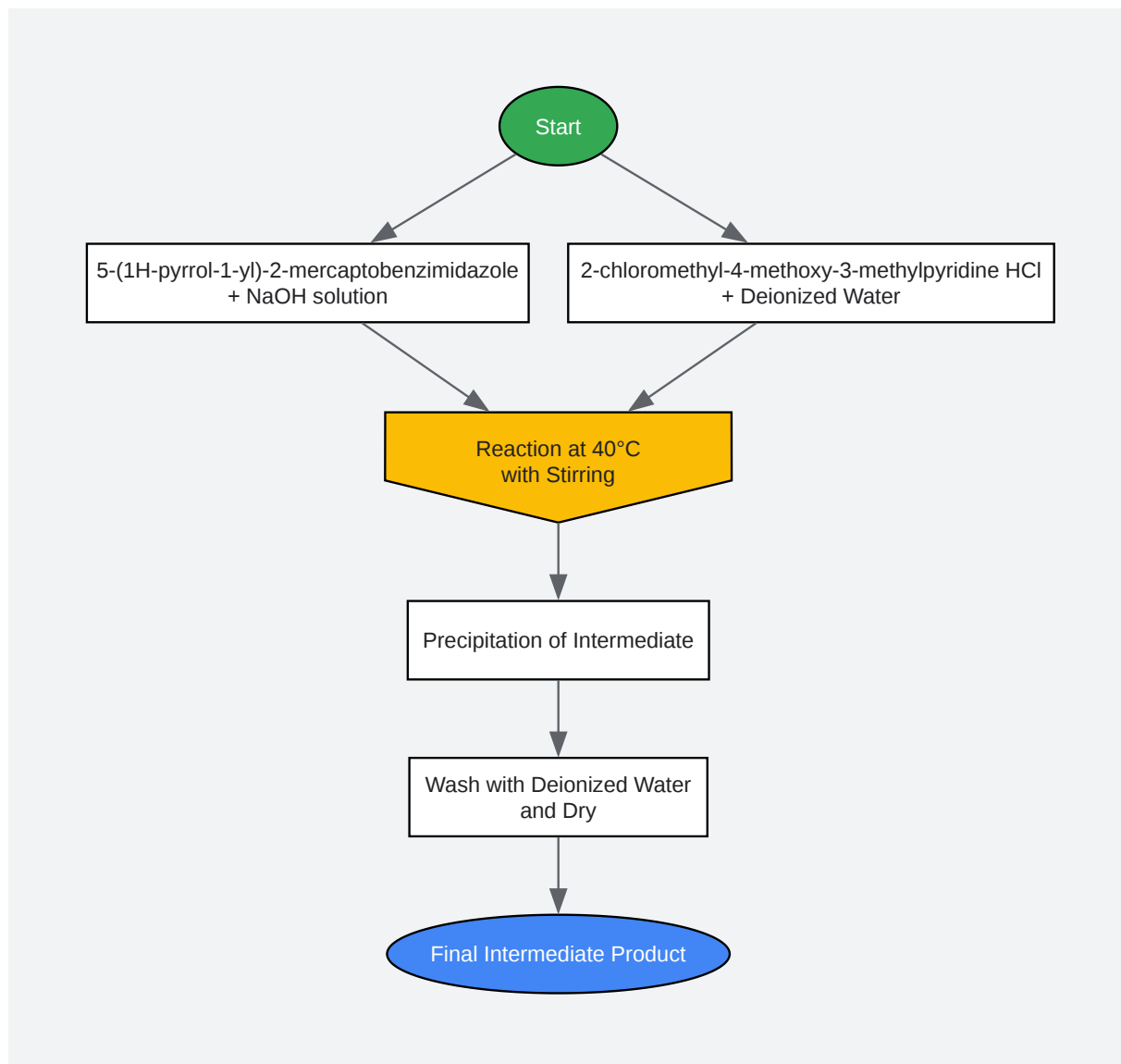
Synthesis of Ilaprazole Sodium Intermediate

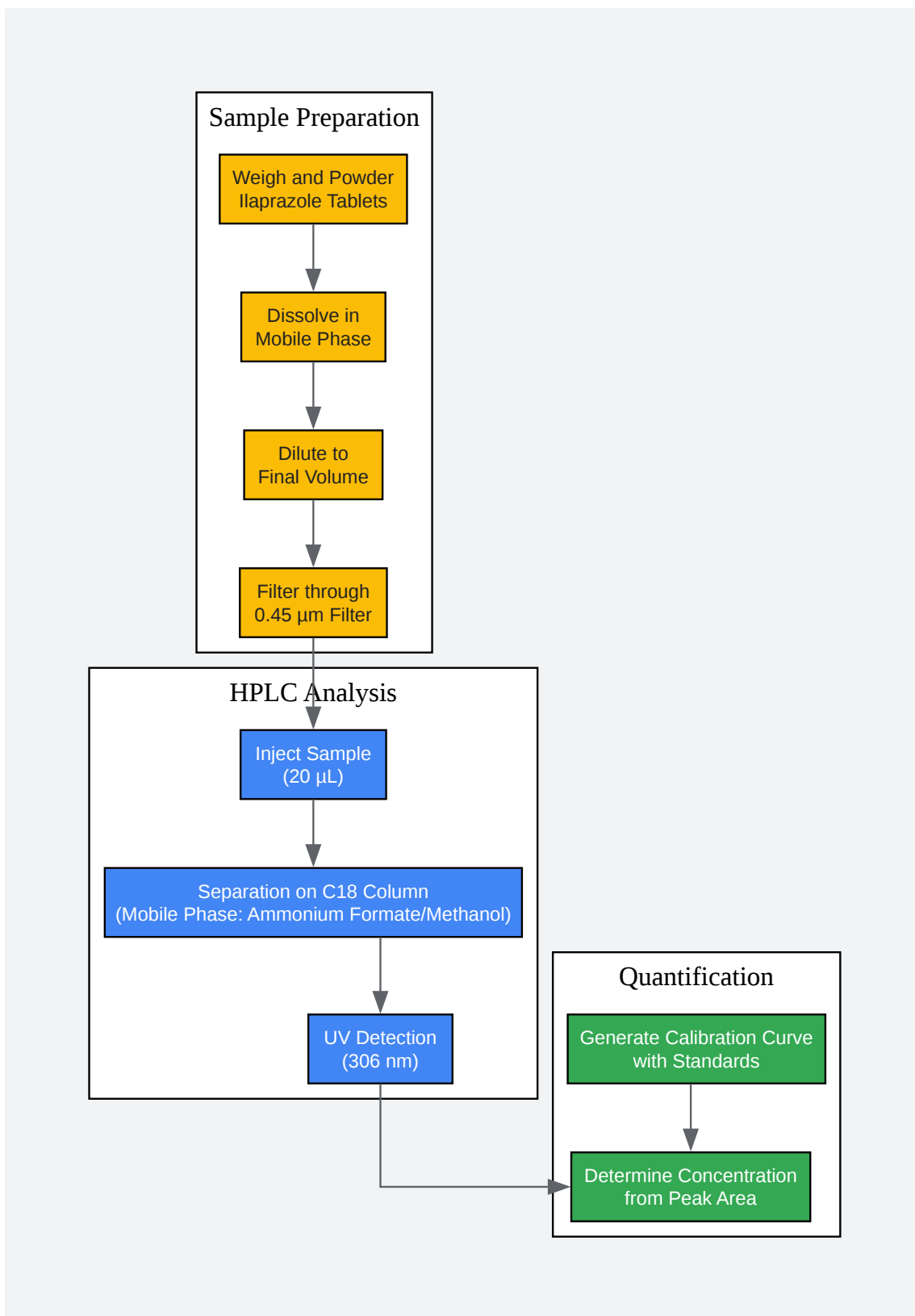
A common method for the synthesis of an Ilaprazole intermediate, 5-(1H-pyrrol-1-yl)-2-[(4-methoxy-3-methyl-2-pyridyl)-methylthio]-1H-benzimidazole, is described in the patent literature. [\[12\]](#)

Protocol:

- **Reaction Setup:** Add 5-(1H-pyrrol-1-yl)-2-mercaptobenzimidazole to a reaction vessel containing a solution of sodium hydroxide in deionized water.
- **Heating and Stirring:** Heat the mixture to 40°C with continuous stirring. [\[12\]](#)
- **Addition of Second Reactant:** Prepare a mixed solution of 2-chloromethyl-4-methoxy-3-methylpyridine hydrochloride in deionized water.
- **Reaction:** Add the pyridinyl compound solution to the reaction vessel. Allow the reaction to proceed to completion.

- Isolation: The resulting product, 5-(1H-pyrrol-1-yl)-2-[(4-methoxy-3-methyl-2-pyridyl)-methylthio]-1H-benzimidazole, will precipitate.
- Purification: Wash the precipitate with deionized water and dry to obtain the purified intermediate.[\[12\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. What is the mechanism of Sodium ilaprazole? [synapse.patsnap.com]
- 3. What is the mechanism of Ilaprazole? [synapse.patsnap.com]
- 4. Ilaprazole sodium Datasheet DC Chemicals [dcchemicals.com]
- 5. selleckchem.com [selleckchem.com]
- 6. Ilaprazole (sodium) | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 7. Ilaprazole sodium | C19H17N4NaO2S | CID 121595900 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Ilaprazole sodium hydrate | C19H17N4NaO2S | CID 53353154 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Ilaprazole sodium | 172152-50-0 [chemicalbook.com]
- 10. CN103204842B - Crystalline Ilaprazole sodium hydrate and preparation method thereof - Google Patents [patents.google.com]
- 11. medchemexpress.com [medchemexpress.com]
- 12. CN106432193A - Method for synthesizing intermediate of Ilaprazole sodium salt - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Ilaprazole Sodium: A Comprehensive Technical Guide to its Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1632448#chemical-properties-and-structure-of-ilaprazole-sodium]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com